

A Comparative Guide to Certified Reference Materials for Atrazine and its Metabolites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy Atrazine-d5

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For researchers, scientists, and professionals in drug development engaged in the analysis of the herbicide atrazine and its metabolites, the selection of high-quality certified reference materials (CRMs) is paramount for ensuring accurate and reliable experimental data. This guide provides an objective comparison of commercially available CRMs for atrazine and its primary metabolites: deethylatrazine (DEA), deisopropylatrazine (DIA), and diaminochloroatrazine (DACT).

Comparison of Certified Reference Materials

The following tables summarize the quantitative data for CRMs from leading suppliers. These materials are crucial for instrument calibration, method validation, and quality control in analytical testing.

Table 1: Certified Reference Materials for Atrazine

Supplier	Product Name/Number	Purity (%)	Format	Concentration	Uncertainty	ISO Accreditations
Sigma-Aldrich	Atrazine, TraceCERT®, CRM45330	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034, ISO/IEC 17025
LGC Standards	Atrazine, DRE-C10330000	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034
AccuStandard	Atrazine, P-005S	Varies by lot (check certificate)	Solution	100 µg/mL in Methanol	Varies by lot	ISO 17034, ISO/IEC 17025
CPAChem	Atrazine, SB65	99.2	Neat	-	+/- 0.1%	ISO 17034, ISO/IEC 17025, ISO 9001

Table 2: Certified Reference Materials for Deethylatrazine (DEA)

Supplier	Product Name/Number	Purity (%)	Format	Concentration	Uncertainty	ISO Accreditations
Sigma-Aldrich	Atrazine-desethyl, TraceCERT®, CRM68173	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034, ISO/IEC 17025
LGC Standards	Deethylatrazine	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034
AccuStandard	Deethylatrazine	Varies by lot (check certificate)	Solution	100 µg/mL in Acetonitrile	Varies by lot	ISO 17034, ISO/IEC 17025

Table 3: Certified Reference Materials for Deisopropylatrazine (DIA)

Supplier	Product Name/Number	Purity (%)	Format	Concentration	Uncertainty	ISO Accreditations
Sigma-Aldrich	Atrazine-desisopropyl	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034, ISO/IEC 17025
LGC Standards	Atrazine-desisopropyl, DRE-C10328000	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034
AccuStandard	Deisopropylatrazine	Varies by lot (check certificate)	Solution	100 µg/mL in Acetonitrile	Varies by lot	ISO 17034, ISO/IEC 17025

Table 4: Certified Reference Materials for Diaminochloroatrazine (DACT)

Supplier	Product Name/Number	Purity (%)	Format	Concentration	Uncertainty	ISO Accreditations
LGC Standards	Atrazine-desethyl-desisopropyl, DRE-C10327000	Varies by lot (check certificate)	Neat	-	Varies by lot	ISO 17034
AccuStandard	2,4-Diamino-6-chloro-s-triazine	Varies by lot (check certificate)	Solution	100 µg/mL in Methanol	Varies by lot	ISO 17034, ISO/IEC 17025

Experimental Protocols

Accurate quantification of atrazine and its metabolites necessitates robust analytical methodologies. Below are detailed protocols for two common analytical techniques.

Experimental Protocol 1: Analysis of Atrazine and Metabolites in Water by LC-MS/MS

This method is suitable for the determination of atrazine and its dealkylated chlorotriazine metabolites in ground, surface, and deionized water.

1. Sample Preparation:

- Acidify water samples to a pH of 3-4.
- Load the sample onto two solid-phase extraction (SPE) cartridges in series: a C18 cartridge followed by a C18/cation exchange mixed-mode polymeric phase cartridge.[\[1\]](#)
- Elute the analytes from each cartridge separately.
- Pool and concentrate the eluted fractions.[\[1\]](#)

2. Instrumental Analysis:

- Instrumentation: Liquid Chromatograph coupled with a tandem mass spectrometer (LC-MS/MS).
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of methanol and water containing a suitable modifier (e.g., formic acid or ammonium acetate).
- Detection: Mass spectrometer operating in selected ion monitoring (SIM) mode.^[1]

3. Quality Control:

- The lower limit of method validation is typically around 0.10 µg/L for atrazine and its primary metabolites.^[1]
- Mean procedural recoveries should be in the range of 95-100% with standard deviations below 10%.^[1]

Experimental Protocol 2: Analysis of Atrazine and Metabolites in Soil by QuEChERS and GC-MS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction of pesticides from complex matrices like soil.

1. Sample Extraction (QuEChERS):

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).
- Shake vigorously for 1 minute and centrifuge.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take an aliquot of the acetonitrile supernatant.
- Add it to a d-SPE tube containing a cleanup sorbent (e.g., PSA, C18).
- Vortex and centrifuge.

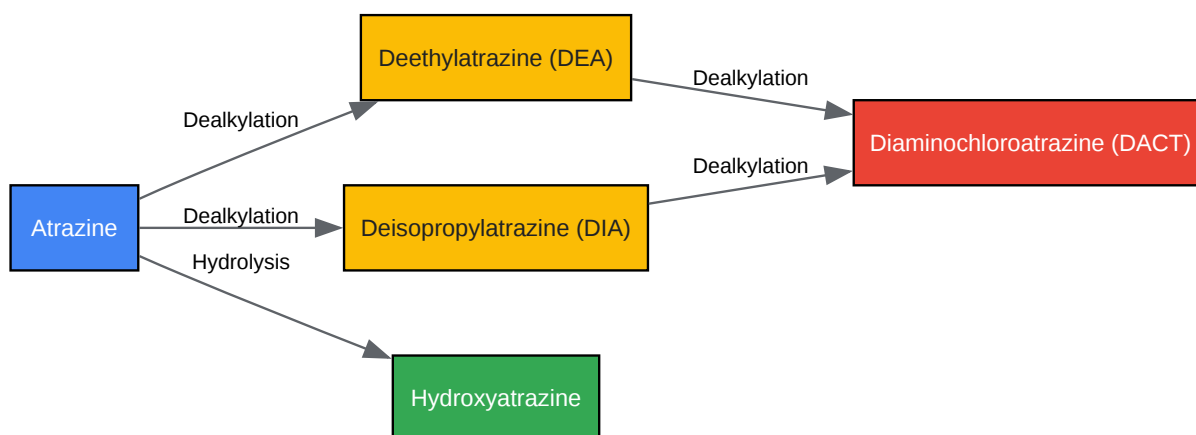
3. Instrumental Analysis:

- Instrumentation: Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Injection: Inject the cleaned-up extract into the GC-MS.
- Column: A suitable capillary column for pesticide analysis (e.g., DB-5ms).
- Detection: Mass spectrometer operating in full scan or selected ion monitoring (SIM) mode.

Visualizations

Atrazine Metabolic Pathway

The following diagram illustrates the primary metabolic degradation pathway of atrazine.

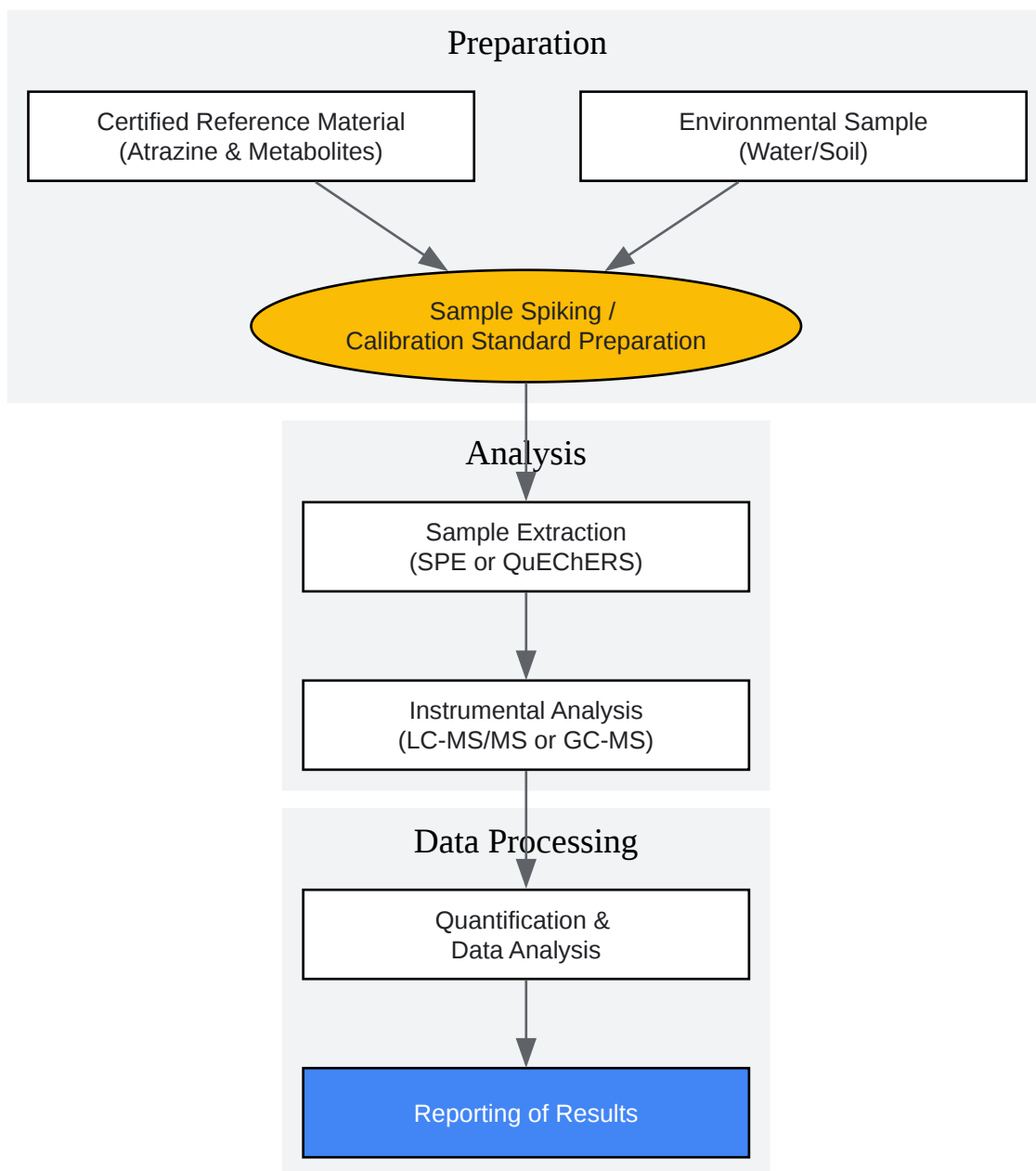


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Caption: Metabolic pathway of atrazine to its main metabolites.

Experimental Workflow for CRM-Based Analysis

This diagram outlines the typical workflow for the analysis of atrazine and its metabolites using certified reference materials.



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Caption: Workflow for analyzing atrazine using CRMs.

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References

- 1. scispace.com [scispace.com]
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Phone: (601) 213-4426

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